

Essential Safety and Logistical Information for Handling M7583

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Compound of Interest

Compound Name: M7583

Cat. No.: B1193092

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For researchers, scientists, and drug development professionals working with **M7583**, a potent and selective irreversible Bruton's tyrosine kinase (BTK) inhibitor, a comprehensive understanding of safety and handling protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **M7583**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Face Shield	Recommended when there is a splash hazard.	
Skin Protection	Protective Gloves	Wear appropriate chemical-resistant gloves.[1][2]
Lab Coat/Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Health Hazard Information

M7583 is classified with several health hazards that necessitate careful handling.

Hazard Class	Statement
Acute Toxicity, Oral	Harmful if swallowed.
Acute Toxicity, Dermal	Harmful in contact with skin.
Skin Corrosion/Irritation	May cause an allergic skin reaction.[2] Prolonged skin contact may cause temporary irritation.[2]
Serious Eye Damage/Eye Irritation	Causes serious eye damage.[3] Direct contact with eyes may cause temporary irritation.[2]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[3]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **M7583** and ensuring a safe laboratory environment.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][3]
- Use only outdoors or in a well-ventilated area.[1]
- Contaminated work clothing should not be allowed out of the workplace.[1][2]
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3]

Storage:

- Store in a locked up and well-ventilated place.[1]

- Keep the container tightly closed.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][2]
- For long-term storage as a powder, it is recommended to store at -20°C for up to 3 years.[4]
- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to one year.[4]

First Aid Measures

In the event of exposure to **M7583**, immediate and appropriate first aid should be administered.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician.[1] If not breathing, give artificial respiration if trained to do so.[5]
Skin Contact	Remove/Take off immediately all contaminated clothing. Wash with plenty of soap and water.[1] If skin irritation or rash occurs, get medical advice/attention.[1][2] Wash contaminated clothing before reuse.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] If eye irritation persists, get medical advice/attention.[1]
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[1] Immediately call a POISON CENTER or doctor/physician.[1]

Spills and Disposal

Accidental Release Measures:

- Ensure adequate ventilation and use personal protective equipment.[1]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[1]
- Prevent the product from entering drains, water courses, or onto the ground.[1][2]
- Contain the spill with dry earth, sand, or other suitable non-combustible material.[5]
- Collect the spillage and shovel it into suitable containers for disposal.[1][5]

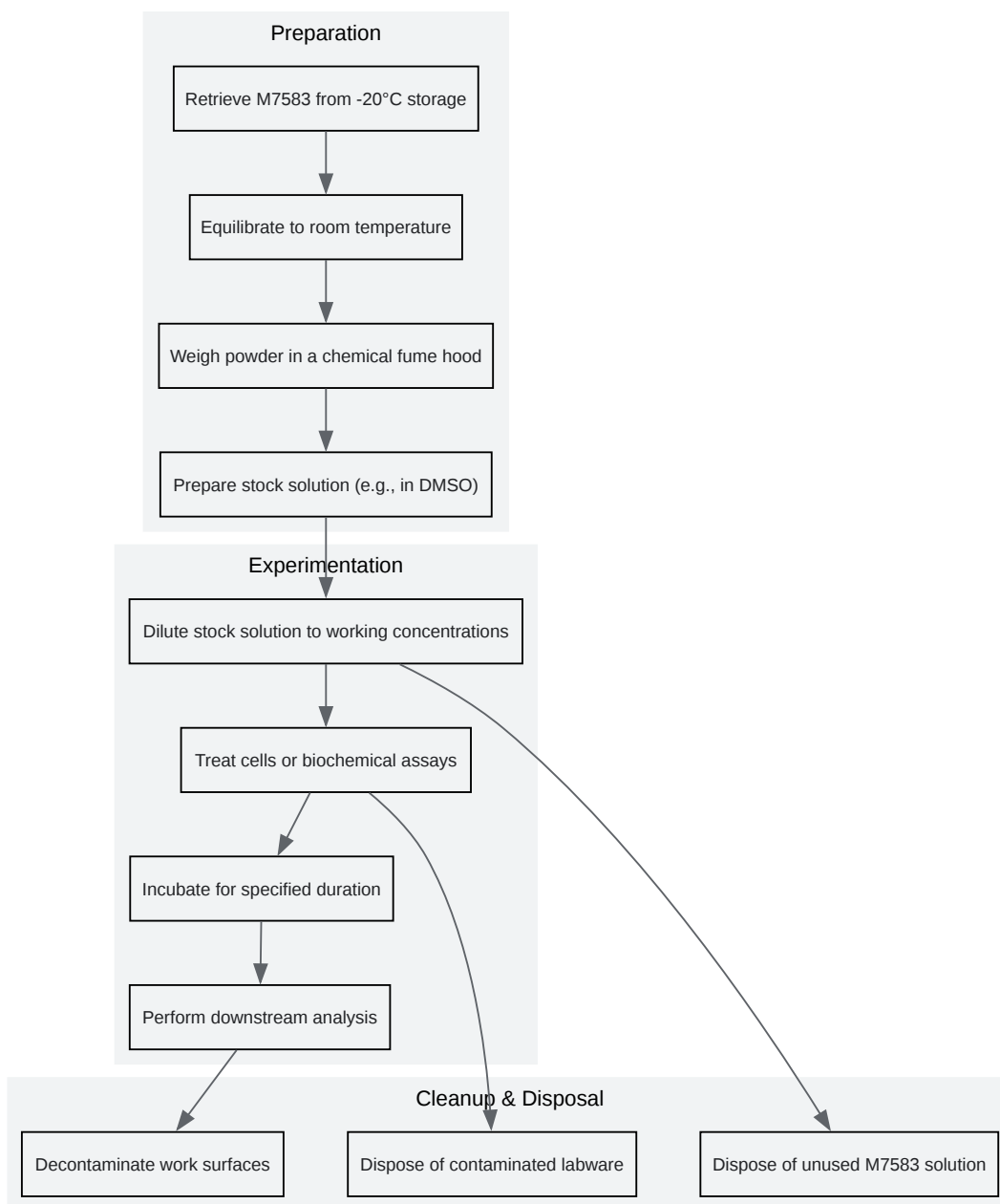
Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[1][2]

Experimental Workflow and Data

M7583 is a covalent BTK inhibitor that has been evaluated in Phase I/II clinical trials for B-cell malignancies.[6][7] The following diagram illustrates a general workflow for handling and preparing **M7583** for in vitro experiments.

General Workflow for M7583 In Vitro Experimentation



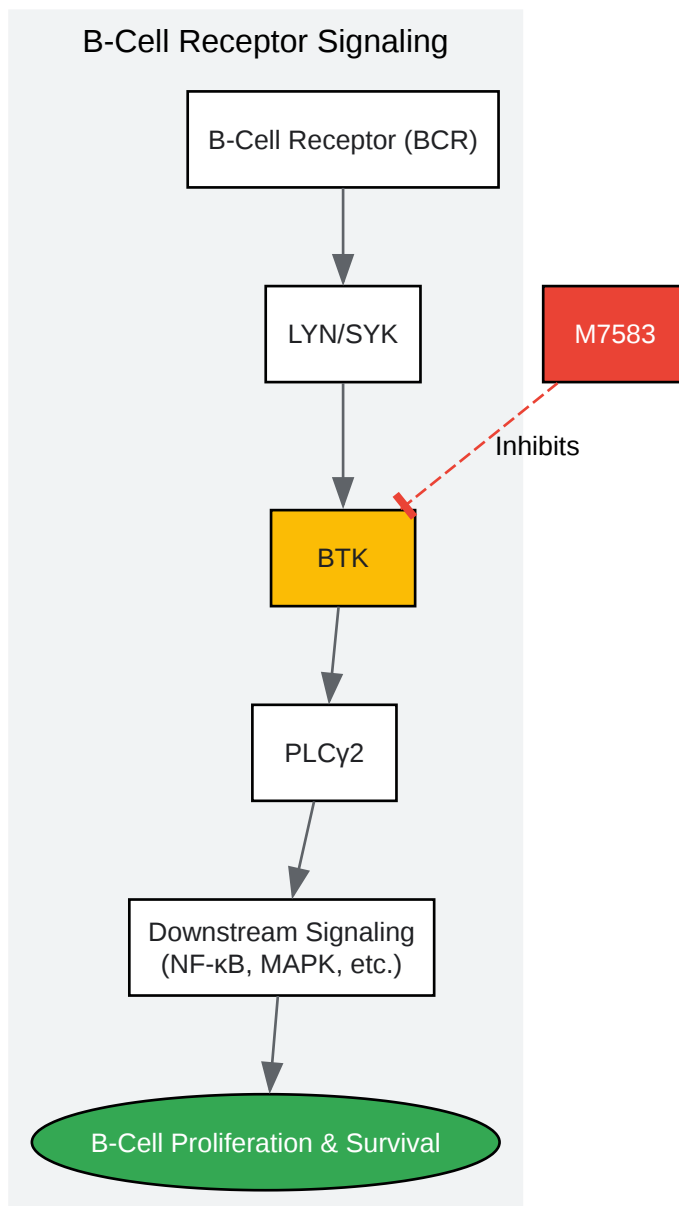
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Caption: Workflow for **M7583** preparation, experimentation, and disposal.

BTK Signaling Pathway Inhibition

M7583 functions as a highly selective, covalent inhibitor of Bruton's tyrosine kinase (BTK). BTK is a critical component of the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, differentiation, and survival. The diagram below illustrates the point of inhibition by **M7583** within this pathway.

M7583 Inhibition of the BTK Signaling Pathway

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Caption: **M7583** inhibits BTK, blocking downstream signaling for B-cell survival.

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